

2-Bromoisophthalic acid CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromoisophthalic acid

Cat. No.: B170650

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Technical Guide: 2-Bromoisophthalic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromoisophthalic acid, also known as 2-Bromo-1,3-benzenedicarboxylic acid, is an organic compound belonging to the family of substituted aromatic carboxylic acids. Its chemical structure, featuring a bromine atom and two carboxylic acid groups on a benzene ring, makes it a potential building block in organic synthesis and materials science. This document provides a comprehensive overview of the known technical data for **2-Bromoisophthalic acid**, including its chemical properties, and available experimental protocols.

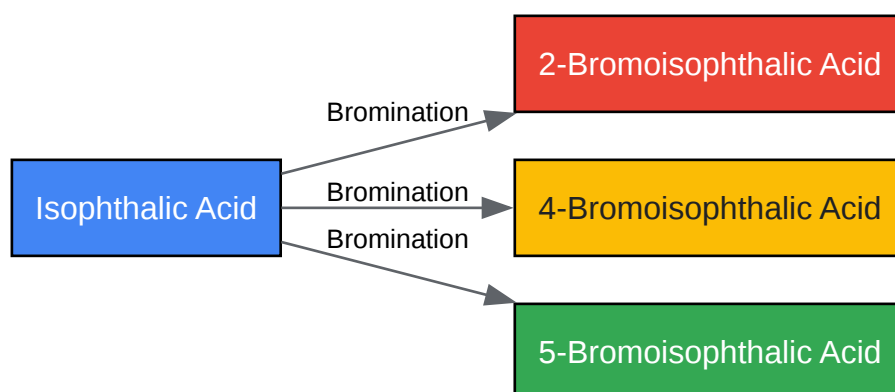
Chemical and Physical Properties

2-Bromoisophthalic acid is a solid at room temperature. While extensive data on its physical properties are not widely published, its fundamental chemical identifiers and properties have been established.

Property	Value	Reference
CAS Number	22433-91-6	[1][2]
Molecular Formula	C ₈ H ₅ BrO ₄	[1][3]
Molecular Weight	245.03 g/mol	[1]
Synonym	2-Bromo-1,3-benzenedicarboxylic acid	[4]
Physical Form	Solid	[2]
Storage	Sealed in dry, room temperature	[1][2]

Isomeric Context

2-Bromoisophthalic acid is one of several isomers of monobrominated isophthalic acid. The position of the bromine atom on the benzene ring relative to the two carboxylic acid groups significantly influences the compound's chemical and physical properties. Understanding this isomeric relationship is crucial for researchers working with these compounds.



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Caption: Isomeric relationship of bromoisophthalic acids.

Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Bromoisophthalic acid** are not readily available in the public domain. However, a recrystallization procedure has been documented, which is essential for the purification of the compound.

Recrystallization of 2-Bromoisophthalic Acid

This protocol is based on the method described in the study of the compound's crystal structure.^[3]

Objective: To obtain high-purity crystals of **2-Bromoisophthalic acid**.

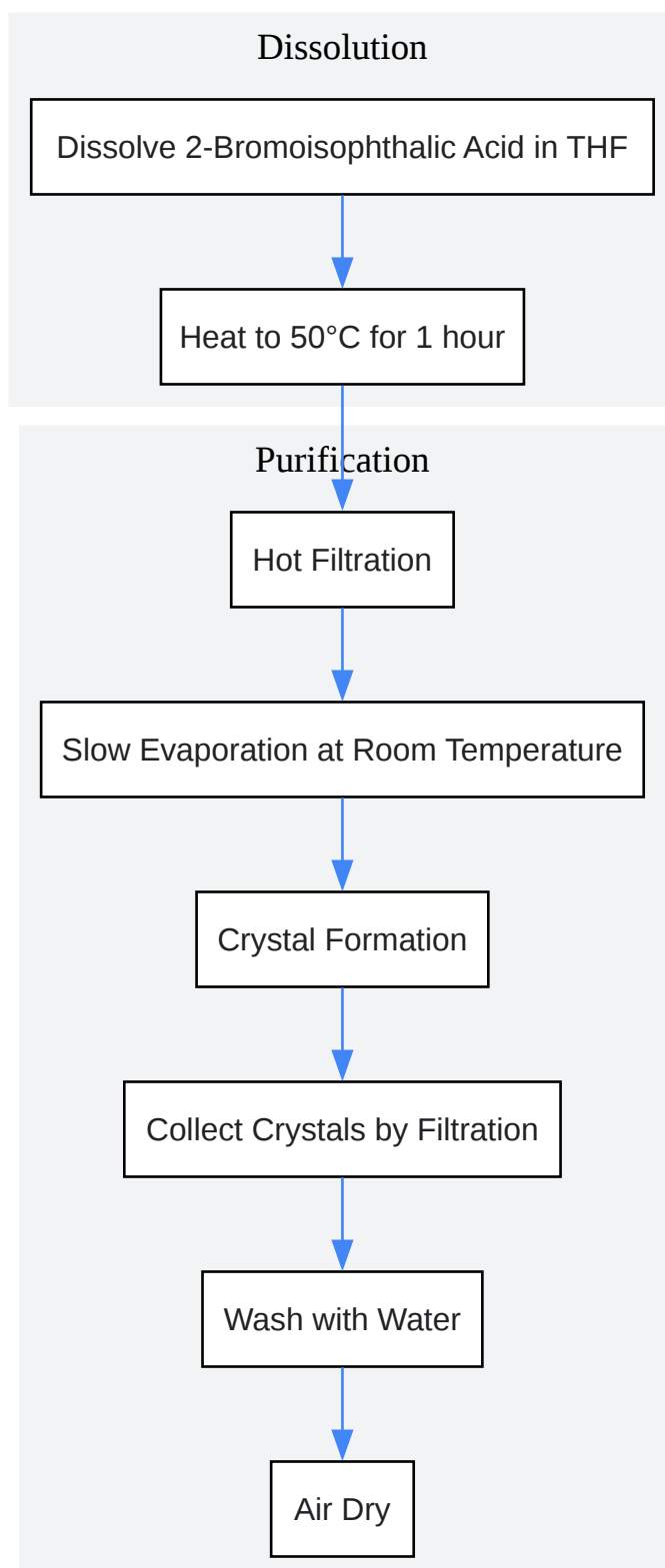
Materials:

- Crude **2-Bromoisophthalic acid** (0.245 g, 1 mmol)
- Tetrahydrofuran (THF) (10 mL)
- Stirring apparatus
- Heating apparatus
- Filtration apparatus

Procedure:

- Add 1 mmol of **2-Bromoisophthalic acid** to 10 mL of THF in a suitable flask with stirring.
- Heat the mixture to 50°C for 1 hour to ensure complete dissolution.
- Filter the hot solution to remove any insoluble impurities.
- Allow the filtrate to stand at room temperature, permitting slow evaporation of the solvent.
- Colorless crystals will form over several days.
- Collect the crystals by filtration.
- Wash the crystals with a small amount of water.

- Air-dry the purified crystals.



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Caption: Workflow for the recrystallization of **2-Bromoisophthalic acid**.

Biological Activity and Signaling Pathways

As of the date of this publication, a review of available scientific literature did not yield any specific information regarding the biological activity or associated signaling pathways of **2-Bromoisophthalic acid**. The focus of existing research appears to be on its chemical synthesis and structural characterization. Therefore, professionals in drug development should note the current absence of data in this area.

Conclusion

2-Bromoisophthalic acid is a chemical compound with established identification and a defined molecular structure. While a purification protocol is available, detailed synthesis methods and, notably, any characterization of its biological effects are not currently documented in accessible literature. For researchers and scientists, this presents both a challenge and an opportunity. The lack of biological data indicates a field open for novel investigation into the potential applications of **2-Bromoisophthalic acid**, particularly in pharmacology and materials science where its unique structure may be of interest. Further research is required to elucidate its reactivity, potential as a precursor in drug synthesis, and any inherent biological properties.

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- To cite this document: BenchChem. [2-Bromoisophthalic acid CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b170650#2-bromoisophthalic-acid-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b170650#2-bromoisophthalic-acid-cas-number-and-molecular-weight)

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